

Essential Safety and Operational Guide for Handling (S)-Piperidin-3-ylmethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-Piperidin-3-ylmethanol

Cat. No.: B132157

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This guide provides critical safety and logistical information for the handling and disposal of **(S)-Piperidin-3-ylmethanol**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Hazard Identification and Safety Data Summary

(S)-Piperidin-3-ylmethanol and its hydrochloride salt are classified with several hazards. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation or severe eye damage.[1][2] It may also cause respiratory irritation.[1][3] All chemical products should be handled by personnel with specialized knowledge and experience, recognizing that they may have unknown hazards.[1]

Property	Data	Source
Molecular Formula	C6H13NO	[2]
Molecular Weight	115.17 g/mol	[2]
GHS Hazard Statements	H302: Harmful if swallowed H314/H315: Causes severe skin burns and eye damage / Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]
Signal Word	Danger / Warning	[1][2]

Personal Protective Equipment (PPE)

To minimize exposure risks, the following personal protective equipment is mandatory when handling **(S)-Piperidin-3-ylmethanol**.^[4] Employers are required to provide appropriate PPE to mitigate chemical hazards.^[4]

Protection Type	Specification	Standard
Eye/Face Protection	Chemical splash goggles or safety glasses with side-shields. A face shield should be worn when handling larger quantities. [1] [3] [4]	NIOSH (US) or EN 166 (EU) approved. [1] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber, neoprene). [3] [4] Protective clothing to prevent skin contact.	Inspect gloves prior to use. [3]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [5] If exposure limits may be exceeded, use a NIOSH/MSHA or EN 149 approved respirator. [3] [5]	Type P95 (US) or P1 (EU) for nuisance exposures; higher-level protection may require OV/AG/P99 (US) or ABEK-P2 (EU) cartridges. [3]

Experimental Protocols: Handling and Storage

Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Work should be conducted in a well-ventilated area or a chemical fume hood.[\[5\]](#)
- Dispensing: Avoid generating dust or aerosols.[\[3\]](#) Use appropriate tools for transferring the chemical.
- Post-Handling: Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.[\[1\]](#)[\[3\]](#) Contaminated clothing and shoes should be removed immediately.[\[1\]](#)

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[3\]](#)

- Conditions: Store in a cool place, under an inert atmosphere if possible, as the material can be hygroscopic.[3]
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong reducing agents.[5]

Emergency Procedures

Spill Response:

- Evacuate: Evacuate personnel from the immediate spill area.[3]
- Ventilate: Ensure adequate ventilation.[3]
- Containment: Wearing appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite). Do not let the product enter drains.[3][6]
- Collection: Sweep up the absorbed material and place it into a suitable, closed container for disposal.[3]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1][7]
- Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[1][7]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[1][7]

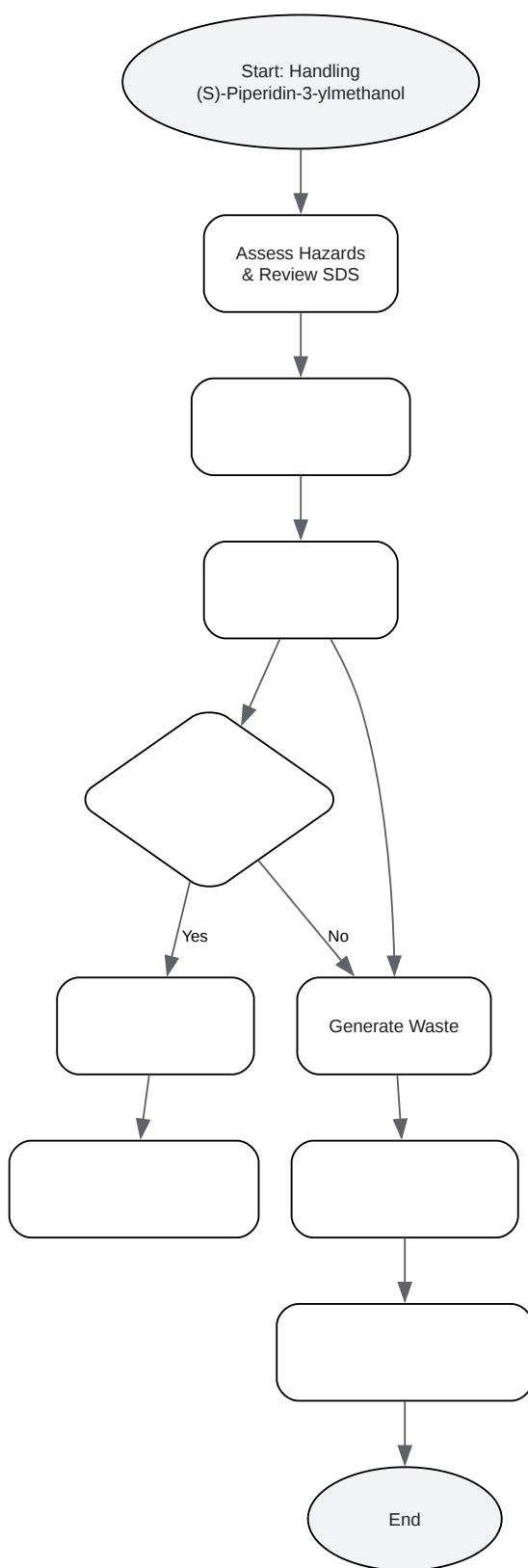
Disposal Plan

(S)-Piperidin-3-ylmethanol and its containers must be disposed of as hazardous waste.

- Waste Collection: Collect surplus and non-recyclable solutions in a designated, labeled, and sealed container.[\[8\]](#)
- Disposal Vendor: Hand over the waste to a licensed professional waste disposal company.[\[1\]](#)
[\[6\]](#)
- Container Disposal: Empty containers must be thoroughly rinsed, with the first rinse collected as hazardous waste.[\[8\]](#) For highly toxic chemicals, the first three rinses must be collected.[\[8\]](#) Dispose of the rinsed containers according to official regulations.[\[1\]](#)

Workflow and Logical Relationships

The following diagram illustrates the key decision points and procedural flow for safely handling **(S)-Piperidin-3-ylmethanol**.



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Safe Handling Workflow for (S)-Piperidin-3-ylmethanol

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com